

# An In-depth Technical Guide to the Physical and Chemical Properties of Polyhydroxyhexanals

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## Compound of Interest

Compound Name: 2,3,5,6-Tetrahydroxyhexanal

Cat. No.: B15358649

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Disclaimer: Initial searches for the specific compound **2,3,5,6-Tetrahydroxyhexanal** did not yield any direct results in comprehensive chemical databases. This suggests that the requested name may be non-standard, refer to a very rare isomer, or be erroneous. Given the lack of available data for this specific molecule, this guide will focus on a closely related and extensively studied compound: D-glucose, in its open-chain aldehyde form, which is chemically named (2R,3S,4R,5R)-2,3,4,5,6-Pentahydroxyhexanal. This compound serves as a representative example of a polyhydroxyhexanal and allows for a thorough exploration of the physical properties, chemical reactivity, biological significance, and experimental protocols relevant to this class of molecules.

## Core Physical and Chemical Properties of D-Glucose (Open-Chain Form)

The open-chain form of D-glucose exists in equilibrium with its more stable cyclic hemiacetal forms in solution, constituting less than 0.02% of the molecules in an aqueous environment.<sup>[1]</sup> Despite its low abundance, this acyclic form is crucial for understanding certain chemical reactions and biological transformations of glucose.

Below is a summary of the key quantitative data for D-glucose.

Property	Value	Citation(s)
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O <sub>6</sub>	[1][2]
Molecular Weight	180.156 g/mol	[1][2]
IUPAC Name	(2R,3S,4R,5R)-2,3,4,5,6-Pentahydroxyhexanal	[1]
Melting Point	146 °C (295 °F) (for the solid α-anomer)	[1][2][3]
Solubility in Water	Highly soluble	[1][2][3]
Density	1.54 g/cm <sup>3</sup>	[2]
Appearance	White crystalline solid	[3]

## Spectroscopic Data

Spectroscopic methods are essential for the identification and structural elucidation of aldehydes like the open-chain form of glucose.

Spectroscopic Data	Characteristic Features	Citation(s)
Infrared (IR) Spectroscopy	<p>A strong C=O stretching absorption is expected in the range of 1705-1730 <math>\text{cm}^{-1}</math>.<sup>[4]</sup> Additionally, characteristic C-H stretching absorptions for the aldehyde group appear between 2700–2760 and 2800–2860 <math>\text{cm}^{-1}</math>.<sup>[4]</sup> The numerous hydroxyl (-OH) groups would result in a broad absorption band in the 3200-3600 <math>\text{cm}^{-1}</math> region.</p>	
$^1\text{H}$ NMR Spectroscopy	<p>The aldehyde proton (CHO) is highly deshielded and would produce a distinct signal in the 9-10 ppm region of the spectrum.<sup>[4][5]</sup> This proton would exhibit spin-spin coupling with the proton on the adjacent carbon (C2).<sup>[4]</sup> Protons on the carbon backbone attached to hydroxyl groups would appear in the 3-5 ppm range.</p>	
$^{13}\text{C}$ NMR Spectroscopy	<p>The carbonyl carbon of the aldehyde group is characteristically found in the 190-215 ppm range. The other carbons, being attached to hydroxyl groups, would have resonances typically between 60 and 90 ppm.</p>	
Mass Spectrometry	<p>The electron ionization mass spectrum of <math>\alpha</math>-D-Glucose</p>	

shows fragmentation patterns characteristic of its structure.[6]  
For the open-chain form, characteristic fragmentation would involve cleavage adjacent to the carbonyl group (alpha cleavage) and McLafferty rearrangement if sterically possible.[5]

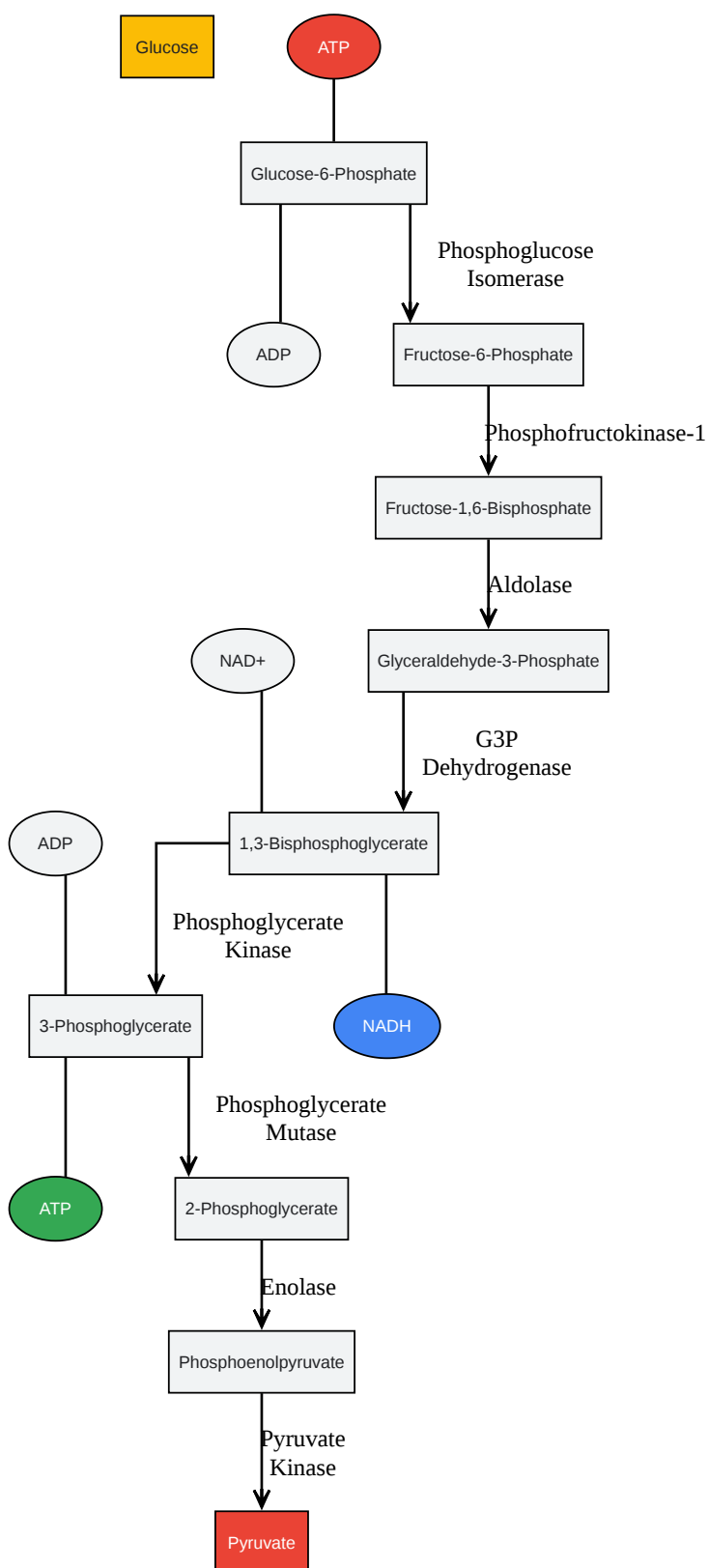
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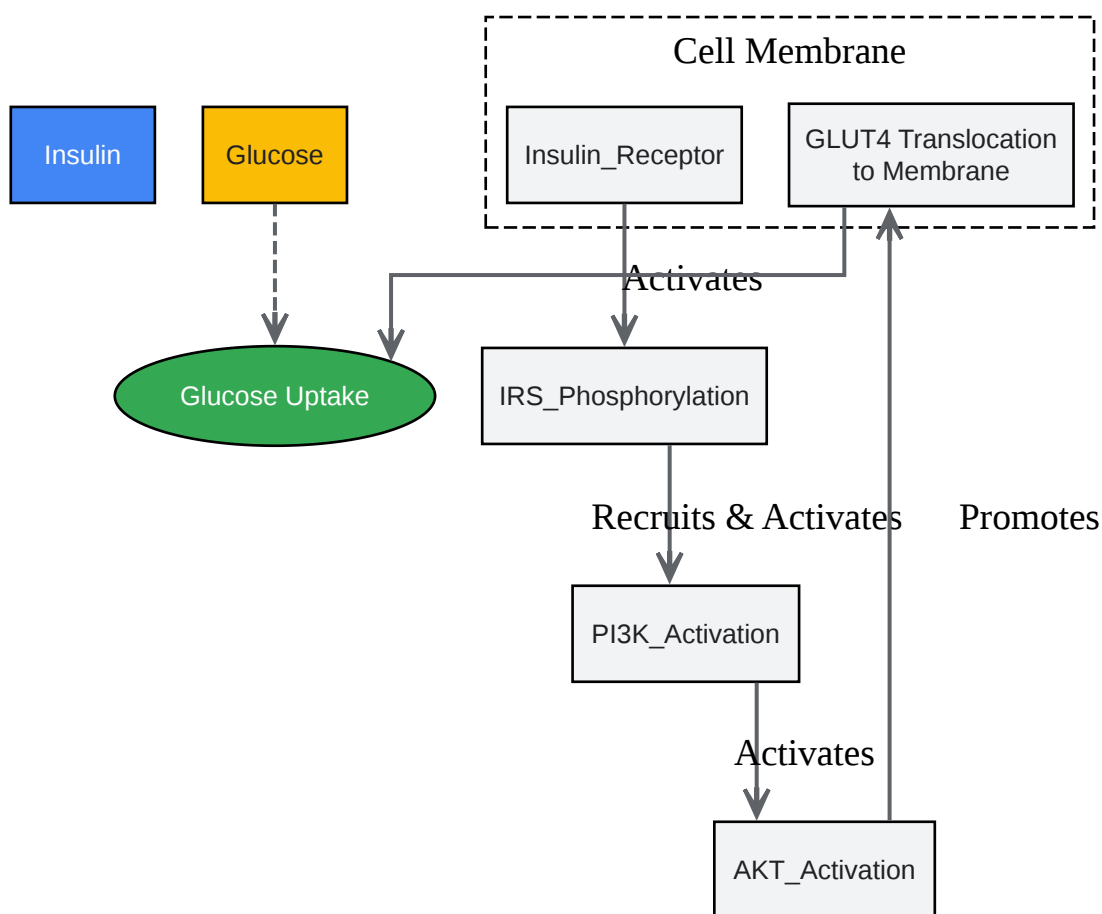
## Biological Significance and Signaling Pathways

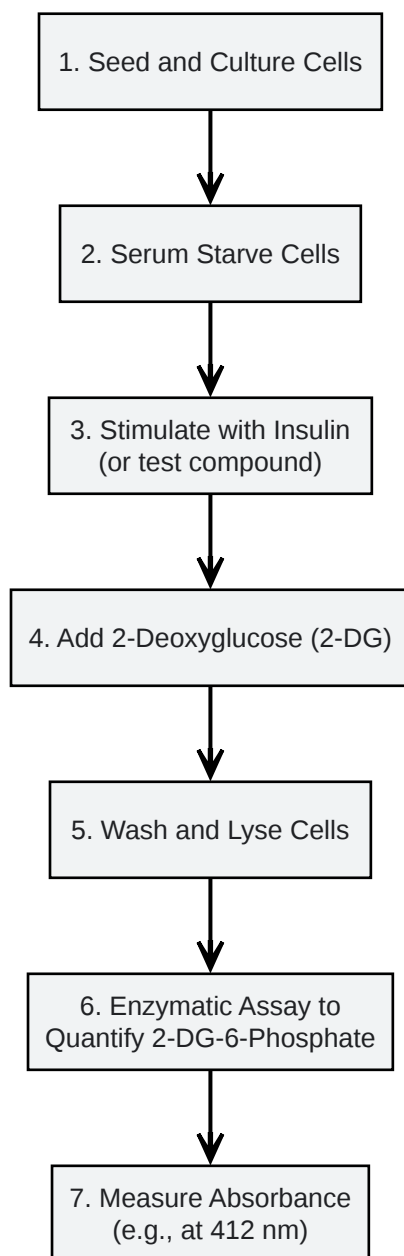
D-glucose is a central molecule in cellular metabolism, serving as the primary energy source for most living organisms.[3][7] Its breakdown through metabolic pathways releases energy that is captured in the form of adenosine triphosphate (ATP).

### Glycolysis

The most fundamental pathway involving glucose is glycolysis, a sequence of ten enzyme-catalyzed reactions that convert one molecule of glucose into two molecules of pyruvate.[8][9][10] This process occurs in the cytoplasm and does not require oxygen.[8][11] The net products of glycolysis are two molecules of ATP and two molecules of NADH.[10]







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